

# An In-depth Technical Guide to 19-Hydroxytestosterone: Chemical and Physical Properties

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## Compound of Interest

Compound Name: **19-Hydroxytestosterone**

Cat. No.: **B1204608**

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, as well as the biological significance and analytical methodologies for **19-Hydroxytestosterone**. As a key intermediate in the biosynthesis of estrogens from androgens, **19-Hydroxytestosterone** is of significant interest to researchers in endocrinology, pharmacology, and drug development. This document summarizes its known properties, details experimental protocols for its study, and illustrates its role in biochemical pathways.

## Chemical and Physical Properties

**19-Hydroxytestosterone**, a C19 steroid, is a hydroxylated derivative of testosterone. It is characterized by the presence of a hydroxyl group at the 19th carbon position.

## Identifiers and General Properties

| Property          | Value   | Source              |
|-------------------|---|---------------------|
| IUPAC Name        | (8R,9S,10S,13S,14S,17S)-17-hydroxy-10-(hydroxymethyl)-13-methyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one | --INVALID-LINK--[1] |
| CAS Number        | 2126-37-6   | --INVALID-LINK--[1] |
| Molecular Formula | C <sub>19</sub> H <sub>28</sub> O <sub>3</sub>  | --INVALID-LINK--[1] |
| Molecular Weight  | 304.4 g/mol   | --INVALID-LINK--[1] |

## Physical Properties

Quantitative experimental data for the melting point, boiling point, and specific solubility of **19-Hydroxytestosterone** are not readily available in the reviewed literature. However, based on its structural similarity to testosterone, its physical properties can be inferred.

| Property                       | 19-Hydroxytestosterone<br>(Predicted/Inferred)              | Testosterone (for comparison)                               | Source                 |
|--------------------------------|---|---|------------------------|
| Melting Point                  | Not available   | 155 °C  | --INVALID-LINK--[2][3] |
| Boiling Point                  | Not available   | 370.65°C (rough estimate)                                   | --INVALID-LINK--[3]    |
| Water Solubility               | Poorly soluble  | 23.4 mg/L at 25 °C  | --INVALID-LINK--[4]    |
| Solubility in Organic Solvents | Soluble in ethanol, chloroform, and other organic solvents. | Freely soluble in ethanol and chloroform; soluble in ether. | --INVALID-LINK--[4]    |

## Spectral Data

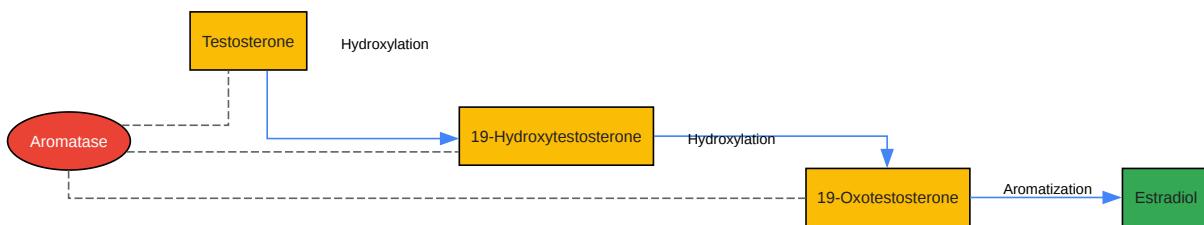
| Spectrum Type          | Key Features  |
|------------------------|---|
| <sup>1</sup> H-NMR     | Data available in spectral databases.   |
| <sup>13</sup> C-NMR    | Data available in spectral databases.   |
| Mass Spectrometry (MS) | Characteristic fragmentation pattern available in spectral databases.         |
| Infrared (IR)          | Characteristic peaks for hydroxyl (-OH) and carbonyl (C=O) functional groups. |

## Biological Significance and Signaling Pathways

**19-Hydroxytestosterone** is a crucial intermediate in the aromatization pathway, the process responsible for the biosynthesis of estrogens from androgens. This conversion is catalyzed by the enzyme aromatase (cytochrome P450 19A1).[5][6]

## Aromatization Pathway

The conversion of testosterone to estradiol involves a three-step oxidative process, with **19-Hydroxytestosterone** being the first hydroxylated intermediate.[5][6]



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Figure 1: The Aromatization Pathway of Testosterone to Estradiol.

The enzyme aromatase, encoded by the CYP19A1 gene, is a member of the cytochrome P450 superfamily.[7][8] It catalyzes three successive hydroxylations of the androgen substrate. The

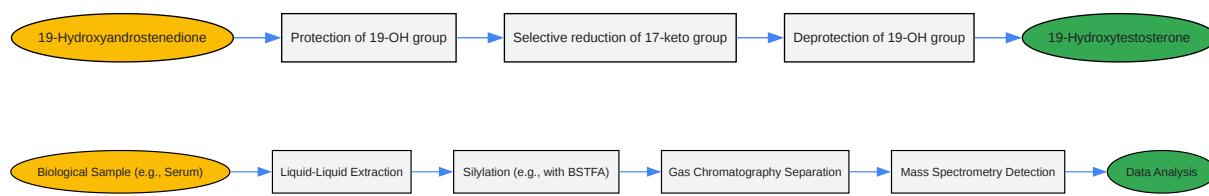
distributive nature of the enzyme allows for the release of the intermediates, **19-hydroxytestosterone** and 19-oxotestosterone, from the active site.[5]

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **19-Hydroxytestosterone**, adapted from established protocols for related steroids.

### Synthesis of 19-Hydroxytestosterone

This protocol describes a potential synthetic route from a commercially available precursor.



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